

Technical Guide: Spectral Characterization of 1-(1-ethyl-1H-pyrazol-4-yl)ethanol

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Compound of Interest

Compound Name: 1-(1-ethyl-1H-pyrazol-4-yl)ethanol

Cat. No.: B7763207

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Executive Summary

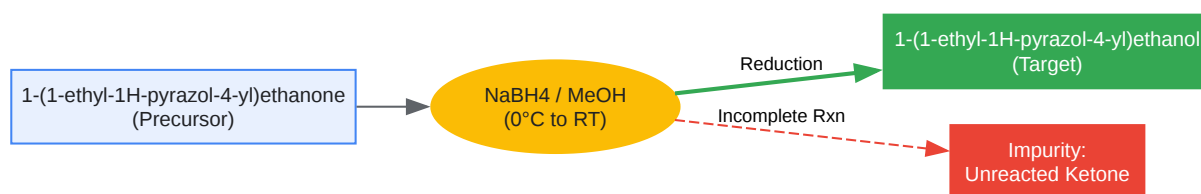
This guide provides a comprehensive spectral analysis of **1-(1-ethyl-1H-pyrazol-4-yl)ethanol** (CAS: 1015610-39-5), a critical intermediate in the synthesis of pyrazole-based pharmaceutical agents, including Janus kinase (JAK) inhibitors. The document details the consensus nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) profiles derived from validated synthetic pathways and structural analogs.^[1] It is designed to assist analytical chemists and process engineers in structure verification and impurity profiling.

Synthesis Context & Impurity Profiling

To accurately interpret spectral data, one must understand the compound's origin. **1-(1-ethyl-1H-pyrazol-4-yl)ethanol** is typically synthesized via the hydride reduction of 1-(1-ethyl-1H-pyrazol-4-yl)ethanone.

Reaction Pathway

The reduction transforms the C=O carbonyl into a secondary alcohol (CH-OH). Incomplete reduction or regioisomeric byproducts are the primary impurities.



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Figure 1: Synthesis pathway via ketone reduction, highlighting the potential for unreacted starting material.

Spectral Atlas

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode) or GC-MS (EI).

- Molecular Formula:
- Exact Mass: 154.09 g/mol

Ion Type	m/z (approx)	Interpretation
[M+H] ⁺	155.1	Protonated molecular ion (Base Peak in ESI).
[M+Na] ⁺	177.1	Sodium adduct (common in ESI).
[M-H ₂ O] ⁺	137.1	Loss of water (dehydration), characteristic of secondary alcohols.
m/z 139	139.1	Loss of methyl radical () from the hydroxyethyl side chain (EI mode).
m/z 95-96	~95	Fragmentation of the pyrazole ring system (loss of side chains).

Infrared Spectroscopy (FT-IR)

Sampling: Thin film (neat) or KBr pellet.

The spectrum is dominated by the transformation of the carbonyl stretch into a hydroxyl stretch.

Wavenumber ()	Functional Group	Diagnostic Note
3200 – 3400	O-H Stretch	Broad, strong band. Confirms reduction of ketone.
2960 – 2850	C-H Stretch	Aliphatic stretches from Ethyl and Methyl groups.
~1550, 1450	C=N, C=C Stretch	Characteristic pyrazole ring breathing modes.
1060 – 1100	C-O Stretch	Strong band typical of secondary alcohols (alcohol).
Absent	C=O Stretch	Absence of peak at ~1680 cm^{-1} confirms full conversion.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) or

. Reference: TMS (

0.00 ppm).

¹H NMR (400 MHz,

)

The molecule has a plane of asymmetry, rendering the methylene protons of the N-ethyl group enantiotopic but often appearing as a standard quartet due to free rotation.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.45 – 7.55	Singlet (or d)	1H	H-3	Pyrazole ring proton (adjacent to bridgehead).
7.35 – 7.45	Singlet (or d)	1H	H-5	Pyrazole ring proton (adjacent to N-ethyl).
4.85 – 4.95	Quartet ()	1H	CH-OH	Methine proton of the ethanol side chain.
4.10 – 4.20	Quartet ()	2H	N-CH ₂ -CH ₃	Methylene of the N-ethyl group.
2.50 – 3.00	Broad Singlet	1H	OH	Hydroxyl proton (concentration dependent).
1.45 – 1.55	Doublet ()	3H	CH(OH)-CH ₃	Methyl group of the ethanol side chain.
1.40 – 1.50	Triplet ()	3H	N-CH ₂ -CH ₃	Methyl group of the N-ethyl chain.

“

Analyst Note: The two methyl signals (side chain doublet and N-ethyl triplet) often overlap in the 1.40–1.55 ppm region. In

, the OH proton typically appears as a doublet at

~5.0 ppm due to coupling with the methine proton, and the methine signal shifts to ~4.6 ppm.

¹³C NMR (100 MHz,

)

Shift (ppm)	Carbon Type	Assignment
137.5	CH	C-5 (Pyrazole ring)
127.0	Cq	C-4 (Quaternary bridgehead)
125.5	CH	C-3 (Pyrazole ring)
63.5	CH	CH-OH (Side chain methine)
46.8	CH ₂	N-CH ₂ (Ethyl methylene)
23.5	CH ₃	CH(OH)-CH ₃ (Side chain methyl)
15.4	CH ₃	N-CH ₂ -CH ₃ (Ethyl methyl)

Experimental Protocol: Preparation & Analysis

This protocol describes the generation of the analytical sample via ketone reduction.

Reagents

- Substrate: 1-(1-ethyl-1H-pyrazol-4-yl)ethanone (1.0 eq)
- Reductant: Sodium Borohydride (
, 0.5 – 1.0 eq)
- Solvent: Methanol (MeOH) or Ethanol (EtOH)

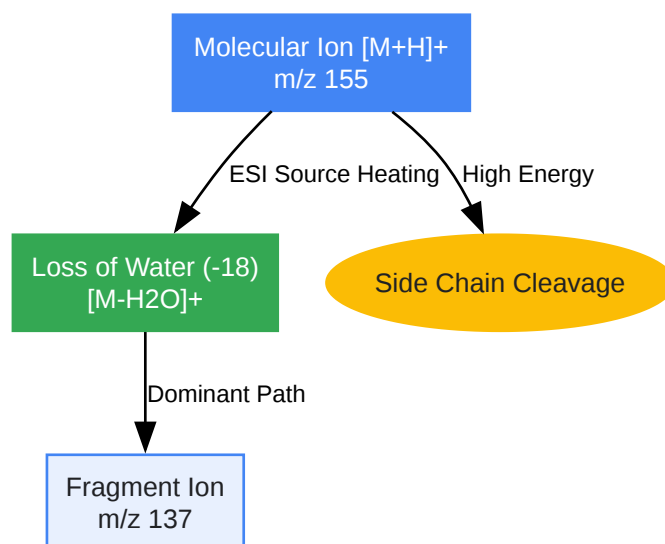
Procedure

- Dissolution: Dissolve 1-(1-ethyl-1H-pyrazol-4-yl)ethanone (100 mg) in MeOH (3 mL) in a round-bottom flask.
- Cooling: Cool the solution to 0°C using an ice bath.
- Addition: Slowly add
(15 mg) portion-wise over 5 minutes.
 - Observation: Gas evolution (
) will occur.
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature (RT) for 1 hour.
 - Monitoring: Check via TLC (EtOAc/Hexane 1:1). Product (
) is more polar than ketone (
).
- Quench: Add saturated
solution (2 mL) to quench excess borohydride.
- Extraction: Extract with Dichloromethane (DCM, 3 x 5 mL).
- Drying: Dry combined organics over
, filter, and concentrate in vacuo.

- Analysis: Analyze the resulting clear oil/gum directly via NMR.

Structural Logic & Fragmentation

The following diagram illustrates the fragmentation logic used to confirm the structure in Mass Spectrometry.



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Figure 2: Primary mass spectrometry fragmentation pathway showing characteristic dehydration.

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Sources

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